

Reconstituting Lyophilized Corticorelin Ovine Triflutate for research

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Compound of Interest

Compound Name: Corticorelin Ovine Triflutate

Cat. No.: B571208

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Technical Support Center: Corticorelin Ovine Triflutate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the reconstitution and handling of lyophilized **Corticorelin Ovine Triflutate** for research purposes.

Frequently Asked Questions (FAQs)

Q1: What is **Corticorelin Ovine Triflutate**?

A1: **Corticorelin Ovine Triflutate** is a synthetic trifluoroacetate salt of ovine corticotropin-releasing hormone (CRH). It is a 41-amino acid peptide that is a potent stimulator of adrenocorticotrophic hormone (ACTH) release from the anterior pituitary gland.[1] In turn, ACTH stimulates the adrenal cortex to produce and release cortisol.[1][2][3][4] This mechanism makes it a valuable tool for studying the hypothalamic-pituitary-adrenal (HPA) axis and stress responses in both clinical and research settings.[4]

Q2: What is the proper solvent for reconstituting **Corticorelin Ovine Triflutate**?

A2: For the commercial clinical formulation (ACTHREL®), the recommended solvent is sterile 0.9% Sodium Chloride Injection, USP.[3] For general research purposes, sterile, high-purity water or a buffer solution such as phosphate-buffered saline (PBS) at a physiological pH may

also be suitable, depending on the specific experimental requirements. It is always recommended to consult the manufacturer's datasheet for the specific product you are using.

Q3: How should I store **Corticotropin Ovine Tryptophan**?

A3: Lyophilized **Corticotropin Ovine Tryptophan** should be stored refrigerated at 2°C to 8°C (36°F to 46°F) and protected from light.[3] The reconstituted solution is stable for up to 8 hours under refrigerated conditions.[3] For longer-term storage of the reconstituted peptide, it is advisable to aliquot the solution into single-use volumes and store at -20°C or -80°C to minimize freeze-thaw cycles.

Q4: What is the molecular weight of **Corticotropin Ovine Tryptophan**?

A4: The empirical formula for the corticotropin ovine peptide is C₂₀₅H₃₃₉N₅₉O₆₃S with a molecular weight of approximately 4670.35 Daltons.[3][5] The molecular weight of the tryptophan salt will be slightly higher.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Cloudy or unclear solution after reconstitution	- Incomplete dissolution- Use of a non-ideal solvent- Contamination- Peptide aggregation	- Gently swirl or roll the vial to ensure complete dissolution. Avoid vigorous shaking.- Allow the vial to sit at room temperature for a few minutes.- If the issue persists, consider sonicating the vial briefly in a water bath.- Ensure the solvent is sterile and appropriate for your peptide. Consult the manufacturer's instructions.- If contamination is suspected, discard the vial and use a new one with aseptic techniques.
Precipitate forms in the solution	- Peptide is not fully soluble at the desired concentration- pH of the solvent is not optimal- Improper storage of the reconstituted solution	- Try reconstituting at a lower concentration.- If using a buffer, ensure the pH is compatible with the peptide's properties.- Store the reconstituted solution as recommended (refrigerated for short-term, frozen for long-term) and avoid repeated freeze-thaw cycles.
Difficulty dissolving the lyophilized powder	- The peptide may have formed a thin, hard-to-see film in the vial.- Insufficient solvent volume.	- Before adding the solvent, gently tap the vial to ensure all the powder is at the bottom.- Add the recommended volume of solvent and allow the vial to stand for a few minutes before gently swirling.- Be patient, as some peptides may take longer to dissolve completely.

Inconsistent experimental results	- Inaccurate peptide concentration- Degradation of the peptide	- Ensure accurate pipetting when reconstituting and aliquoting.- Lyophilized peptides can contain a significant amount of non-peptide components (water, salts). For precise concentration determination, consider techniques like UV spectrophotometry if the peptide contains chromophoric residues, or amino acid analysis.- Always follow proper storage procedures to prevent degradation. Use freshly reconstituted peptide whenever possible.
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Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Corticorelin Ovine Triflutate

This protocol provides a general procedure for reconstituting **Corticorelin Ovine Triflutate** for research applications.

Materials:

- Vial of lyophilized **Corticorelin Ovine Triflutate**
- Sterile, high-purity water, 0.9% sterile saline, or a suitable sterile buffer (e.g., PBS)
- Sterile syringes and needles
- Sterile, low-protein binding microcentrifuge tubes for aliquoting
- Vortex mixer (optional)

- Sonicator (optional)

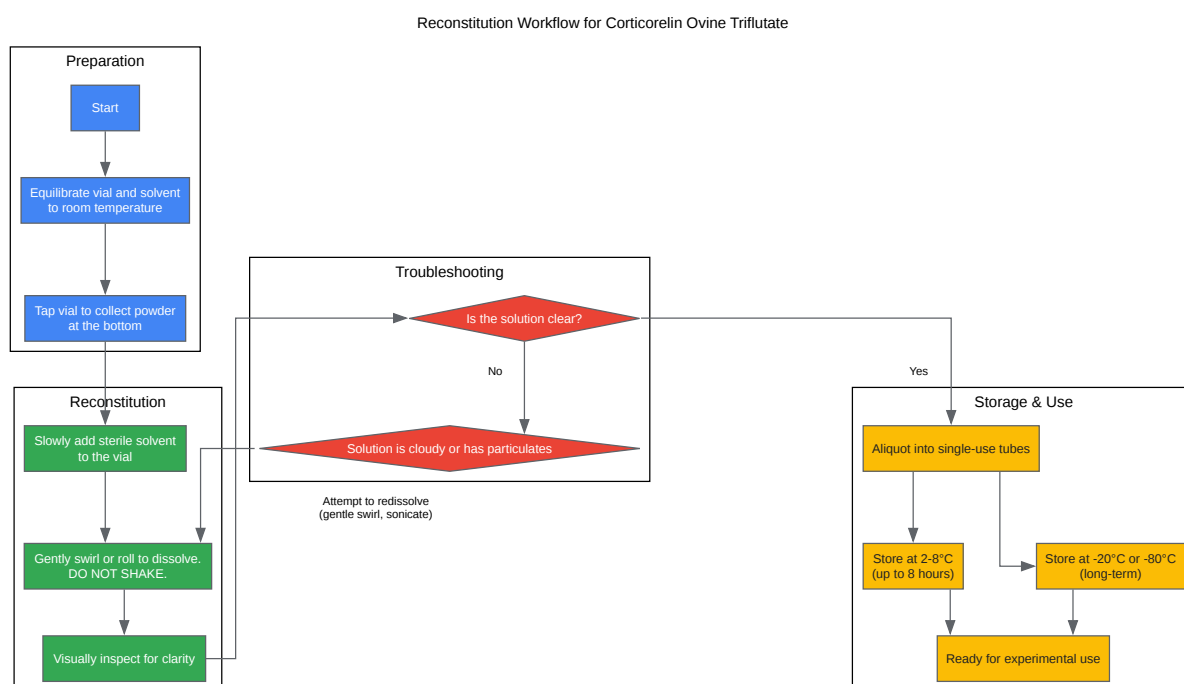
Procedure:

- **Equilibrate:** Allow the vial of lyophilized peptide and the chosen solvent to come to room temperature before use.
- **Inspect the Vial:** Gently tap the vial on a hard surface to ensure that all the lyophilized powder is at the bottom.
- **Add Solvent:** Using a sterile syringe, slowly inject the desired volume of the chosen solvent into the vial, directing the stream against the side of the vial to avoid foaming.
- **Dissolve:** Gently swirl or roll the vial to dissolve the peptide.^[3] Do not shake vigorously, as this can cause the peptide to denature or aggregate. If the peptide is difficult to dissolve, let the vial stand at room temperature for a few minutes and then gently swirl again. Brief sonication in a water bath can also aid in dissolution.
- **Visual Inspection:** Once dissolved, visually inspect the solution for any particulate matter. The solution should be clear and colorless. If particulates are present, refer to the troubleshooting guide.
- **Aliquoting:** For long-term storage and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the reconstituted solution into single-use, sterile, low-protein binding microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C or -80°C. For short-term storage (up to 8 hours), the reconstituted solution can be kept at 2°C to 8°C.^[3]

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight (peptide)	~4670.35 Da	[3] [5]
Recommended Reconstitution Solvent (Clinical)	0.9% Sodium Chloride Injection, USP	[3]
Lyophilized Storage Temperature	2°C to 8°C (protect from light)	[3]
Reconstituted Solution Stability (Refrigerated)	Up to 8 hours	[3]
Reconstituted Solution Storage (Long-term)	-20°C or -80°C	General Peptide Handling Guideline

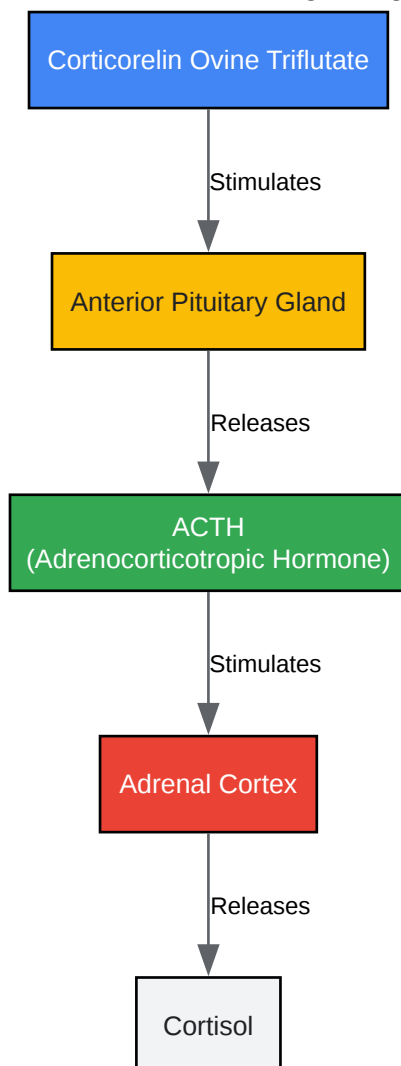
Visualizations



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Caption: Workflow for the reconstitution of lyophilized **Corticorelin Ovine Triflutate**.

Corticotropin Releasing Factor Signaling Pathway



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Caption: Simplified signaling pathway of **Corticotropin Releasing Factor**.

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